

Application Notes and Protocols: Bis-5,5-nortrachelogenin in Lipopolysaccharide-Stimulated Macrophages

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Compound of Interest

Compound Name: *Bis-5,5-nortrachelogenin*

Cat. No.: *B1631367*

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Audience: Researchers, scientists, and drug development professionals.

Introduction

Bis-5,5-nortrachelogenin is a lignan compound that has demonstrated potential as an anti-inflammatory agent. These application notes provide a summary of its effects on lipopolysaccharide (LPS)-stimulated macrophages, which are key players in the inflammatory response. The protocols outlined below offer detailed methodologies to investigate the mechanisms of action of **Bis-5,5-nortrachelogenin**, focusing on its impact on critical inflammatory signaling pathways.

Data Presentation

The following tables summarize the quantitative data on the effects of **Bis-5,5-nortrachelogenin** and the related compound nortrachelogenin on LPS-stimulated macrophages.

Table 1: Inhibitory Effects of **Bis-5,5-nortrachelogenin** on Nitric Oxide Production

Compound	Cell Line	Stimulation	Parameter	IC50 Value	Reference
Bis-5,5-nortrachelogenin	RAW 264.7	LPS and IFN- γ	Nitric Oxide (NO) Production	48.6 μ M	[1]

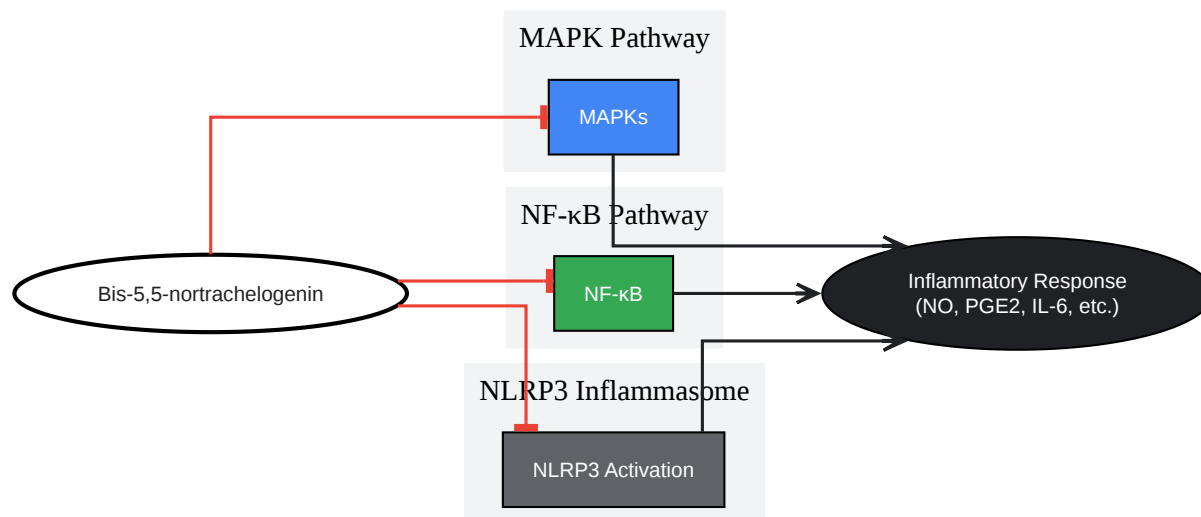
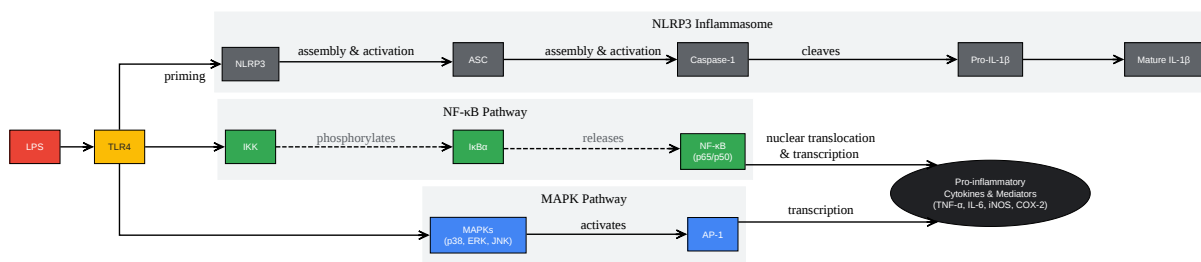
Table 2: Anti-inflammatory Effects of Nortrachelogenin in LPS-Stimulated J774 Macrophages

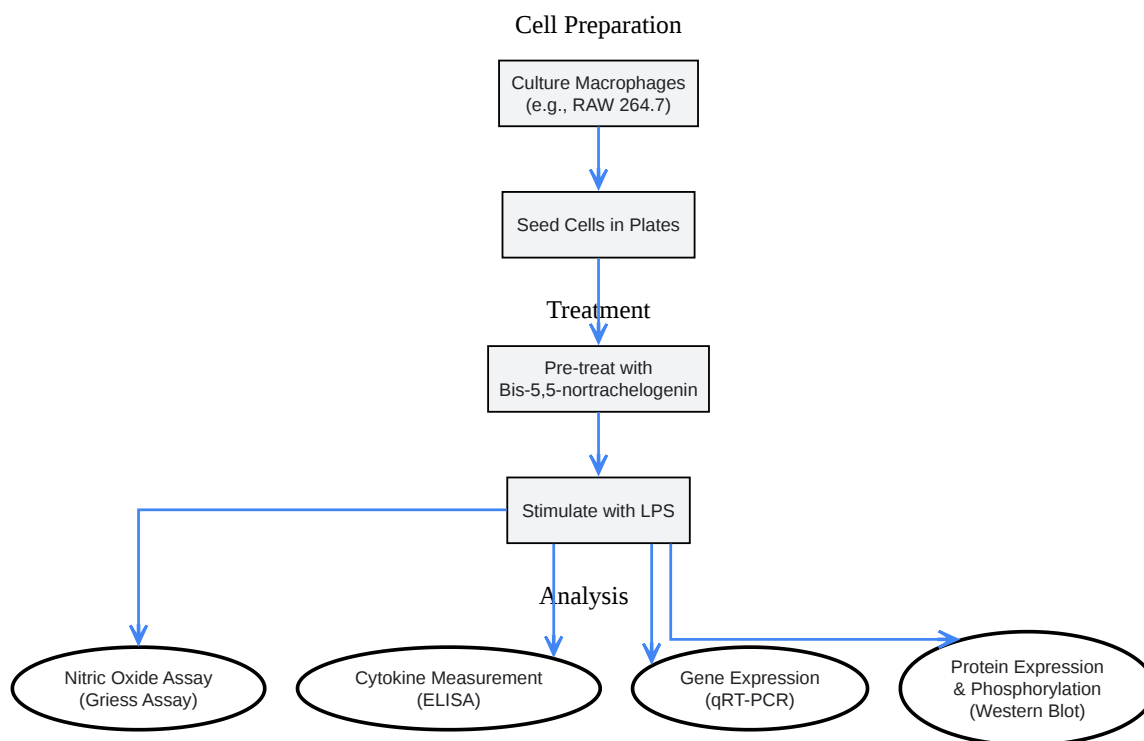
Parameter	Effect of Nortrachelogenin	Mechanism	Reference
iNOS Protein Expression	Inhibition	Enhanced proteasome-dependent degradation	[2][3]
iNOS mRNA Levels	No effect	Post-transcriptional regulation	[3]
Nitric Oxide (NO) Production	Inhibition	Reduced iNOS protein levels	[2]
mPGES-1 Protein Expression	Inhibition	Not specified	[2]
Prostaglandin E2 (PGE2) Production	Inhibition	Reduced mPGES-1 expression	[2]
Interleukin-6 (IL-6) Production	Inhibition	Not specified	[2]
Monocyte Chemoattractant Protein-1 (MCP-1) Production	Inhibition	Not specified	[2]
Cyclooxygenase-2 (COX-2) Protein Levels	No effect	Not applicable	[3]

Signaling Pathways

Lipopolysaccharide (LPS) stimulation of macrophages activates several key inflammatory signaling pathways. **Bis-5,5-nortrachelogenin** is hypothesized to exert its anti-inflammatory effects by modulating these pathways.

LPS-Induced Inflammatory Signaling





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References

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- 3. Anti-inflammatory Effects of Nortrachelogenin in Murine J774 Macrophages and in Carrageenan-Induced Paw Edema Model in the Mouse - PubMed [pubmed.ncbi.nlm.nih.gov]
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